

5-(Piperidin-1-yl)nicotinic acid chemical structure and properties

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Compound of Interest

Compound Name: **5-(Piperidin-1-yl)nicotinic acid**

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An In-depth Technical Guide to 5-(Piperidin-1-yl)nicotinic Acid

For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

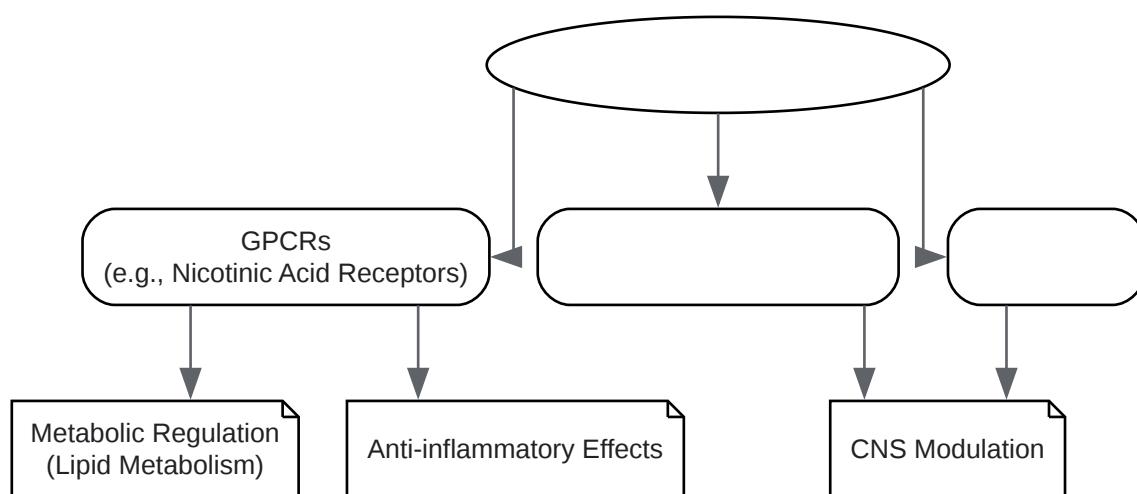
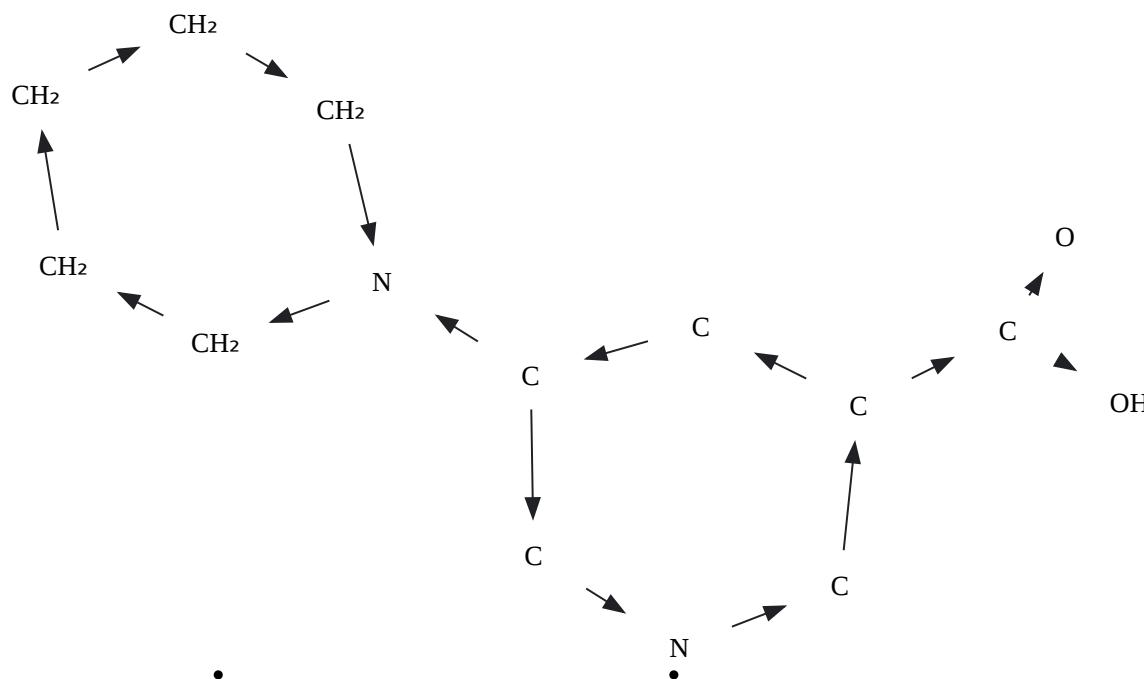
This guide provides a comprehensive technical overview of **5-(Piperidin-1-yl)nicotinic acid**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. By integrating a piperidine moiety with a nicotinic acid scaffold, this molecule presents a unique structural framework with potential for diverse pharmacological applications. This document delves into its chemical structure, physicochemical properties, synthesis, and potential biological activities, offering a foundational resource for researchers in the field.

Core Molecular Identity

5-(Piperidin-1-yl)nicotinic acid is a derivative of nicotinic acid (Vitamin B3), where a piperidine ring is attached at the 5-position of the pyridine ring. This substitution significantly influences the molecule's polarity, basicity, and steric profile, thereby modulating its potential interactions with biological targets.

Chemical Structure

The chemical structure of **5-(Piperidin-1-yl)nicotinic acid** is characterized by a pyridine-3-carboxylic acid core with a piperidin-1-yl group at the C5 position.



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